

Application Note: Structural Elucidation of N-Benzyl-2-chloronicotinamide using NMR Spectroscopy

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Compound of Interest

Compound Name: *N-Benzyl-2-chloronicotinamide*

CAS No.: 65423-28-1

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Abstract

This document provides a detailed protocol for the structural elucidation of **N-Benzyl-2-chloronicotinamide** using one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy. The methodologies outlined herein are fundamental for the verification of the chemical structure, purity assessment, and conformational analysis of this and related compounds, which are of significant interest in medicinal chemistry and drug development. This application note includes comprehensive experimental procedures, predicted quantitative NMR data, and visual representations of experimental workflows and key spectral correlations to aid in the unambiguous assignment of all proton and carbon signals.

Introduction

N-Benzyl-2-chloronicotinamide is a derivative of nicotinamide featuring a benzyl group attached to the amide nitrogen and a chlorine atom at the 2-position of the pyridine ring.

Accurate structural characterization is a critical step in the synthesis and development of new chemical entities. NMR spectroscopy is an unparalleled analytical technique for the non-destructive and detailed structural analysis of organic molecules in solution.[1][2] This note describes the application of 1D (^1H , ^{13}C) and 2D (COSY, HSQC) NMR experiments for the complete structural assignment of **N-Benzyl-2-chloronicotinamide**.

Experimental Protocols

Sample Preparation

- **Dissolution:** Accurately weigh approximately 5-10 mg of **N-Benzyl-2-chloronicotinamide** and dissolve it in 0.5-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a clean, dry NMR tube.
- **Internal Standard:** Add a small amount of Tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm for both ^1H and ^{13}C NMR).
- **Homogenization:** Gently vortex the NMR tube to ensure a homogeneous solution.

NMR Data Acquisition

All NMR spectra should be acquired on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).

2.2.1. ^1H NMR Spectroscopy

- **Pulse Sequence:** Standard single-pulse experiment.
- **Spectral Width:** 0-12 ppm.
- **Number of Scans:** 16-32.
- **Relaxation Delay:** 1-2 seconds.
- **Data Processing:** Fourier transform the acquired Free Induction Decay (FID), phase correct the spectrum, and perform baseline correction. Integrate all signals and reference the spectrum to the TMS signal.

2.2.2. ^{13}C NMR Spectroscopy

- Pulse Sequence: Proton-decoupled single-pulse experiment.
- Spectral Width: 0-200 ppm.[\[3\]](#)[\[4\]](#)
- Number of Scans: 1024-4096 (due to the low natural abundance of ^{13}C).
- Relaxation Delay: 2-5 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the TMS signal.

2.2.3. 2D COSY (Correlation Spectroscopy)

- Pulse Sequence: Gradient-enhanced COSY (gCOSY).[\[5\]](#)
- Spectral Width (F1 and F2): 0-12 ppm.
- Data Points: 1024 in F2 and 256 in F1.
- Number of Scans per Increment: 2-4.
- Data Processing: Apply a sine-bell window function in both dimensions before Fourier transformation. Symmetrize the resulting spectrum. The COSY spectrum reveals correlations between protons that are spin-spin coupled, typically over two to three bonds.[\[6\]](#)[\[7\]](#)[\[8\]](#)

2.2.4. 2D HSQC (Heteronuclear Single Quantum Coherence)

- Pulse Sequence: Gradient-enhanced HSQC with sensitivity enhancement.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Spectral Width (F2 - ^1H): 0-12 ppm.
- Spectral Width (F1 - ^{13}C): 0-180 ppm.
- Data Points: 1024 in F2 and 256 in F1.
- Number of Scans per Increment: 4-8.
- Data Processing: Apply appropriate window functions before Fourier transformation. The HSQC spectrum shows correlations between protons and their directly attached carbons.[\[12\]](#)

Predicted NMR Data and Structural Assignment

The following tables summarize the predicted ^1H and ^{13}C NMR data for **N-Benzyl-2-chloronicotinamide** based on established chemical shift principles and data for analogous structures.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Predicted ^1H NMR Data (400 MHz, CDCl_3)

Signal	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
H-4'	~8.45	dd	J = 4.8, 1.9	1H	Pyridine Ring
H-6'	~8.20	dd	J = 7.6, 1.9	1H	Pyridine Ring
H-5'	~7.40	dd	J = 7.6, 4.8	1H	Pyridine Ring
H-2, H-6	~7.35-7.25	m	-	5H	Benzyl Ring
H-3, H-4, H-5	~7.35-7.25	m	-	Benzyl Ring	
NH	~6.80	br s	-	1H	Amide
CH_2	~4.65	d	J = 5.8	2H	Benzylic CH_2

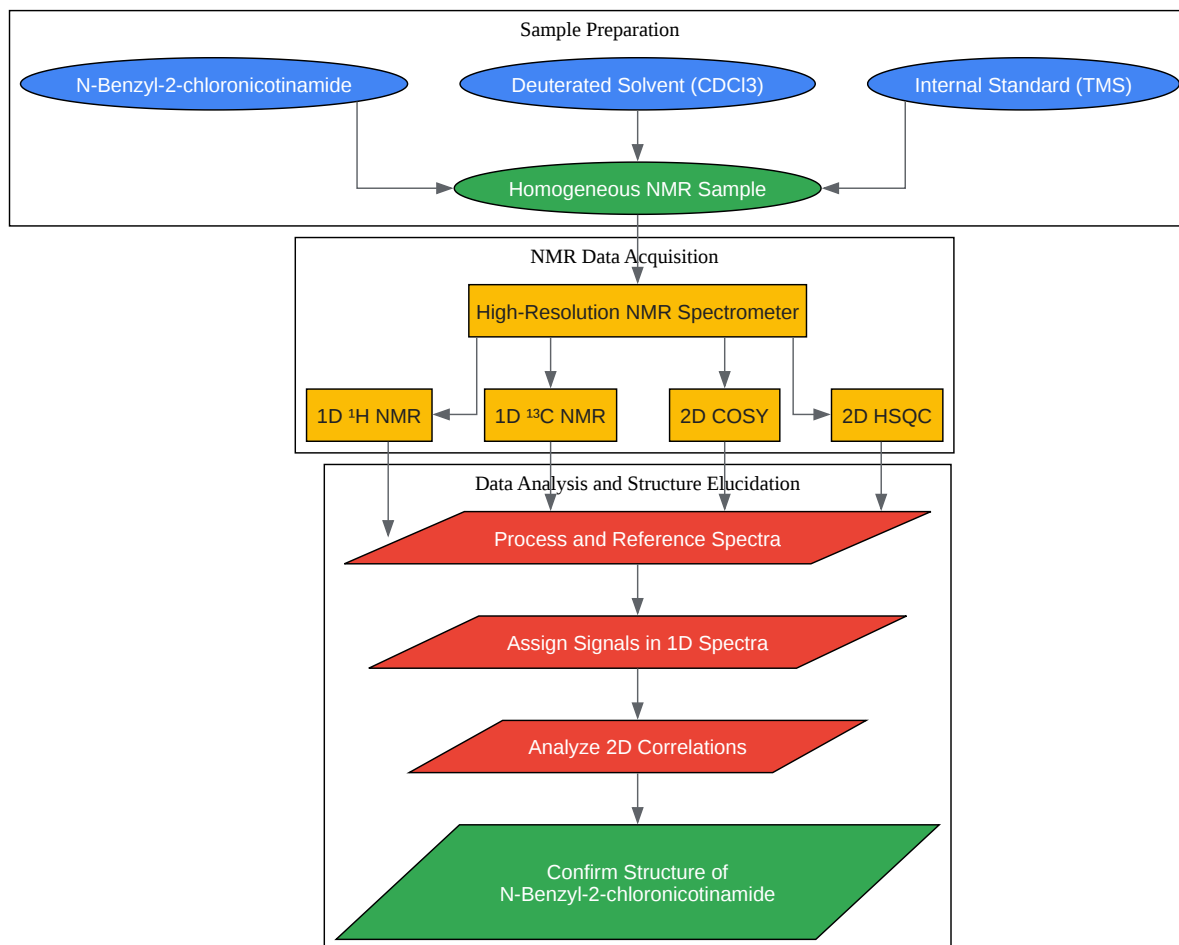
Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

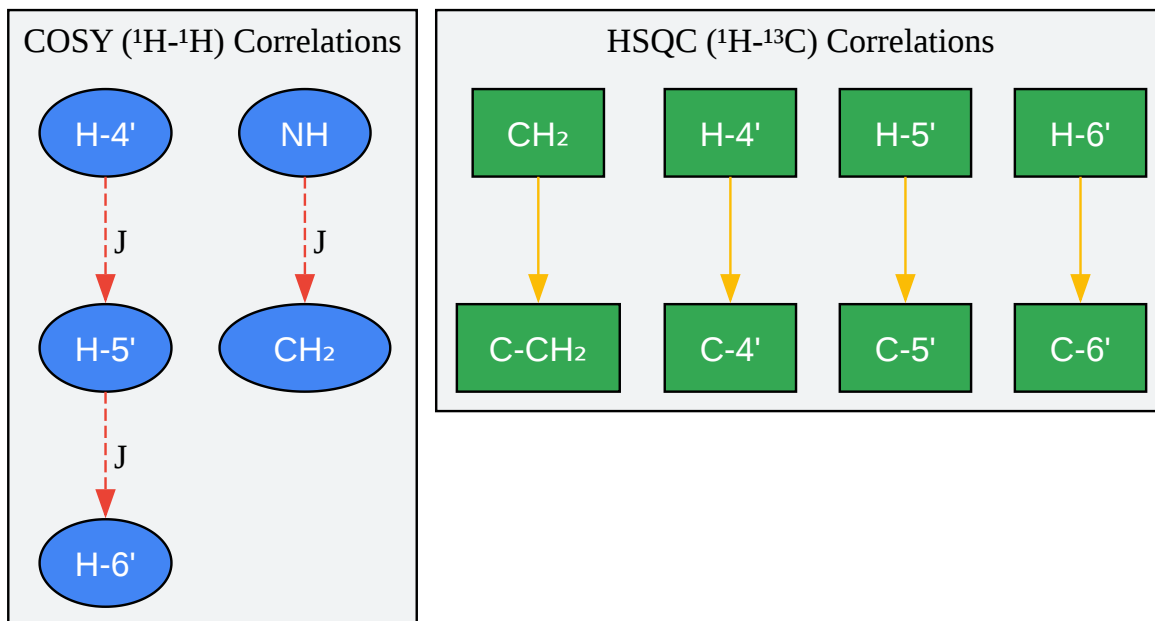
Signal	Chemical Shift (δ , ppm)	Assignment
C=O	~164.5	Amide Carbonyl
C-2'	~151.0	Pyridine Ring
C-4'	~148.0	Pyridine Ring
C-1	~137.5	Benzyl Ring (ipso)
C-6'	~139.0	Pyridine Ring
C-3'	~133.0	Pyridine Ring
C-4	~129.0	Benzyl Ring
C-2, C-6	~128.5	Benzyl Ring
C-3, C-5	~127.8	Benzyl Ring
C-5'	~123.0	Pyridine Ring
CH ₂	~44.0	Benzylic CH ₂

Visualization of Experimental Workflow and Spectral Correlations

Experimental Workflow

The following diagram illustrates the logical workflow for the structural elucidation of **N-Benzyl-2-chloronicotinamide** using NMR spectroscopy.





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